

An In-depth Technical Guide to 4-(2-Oxopropyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(2-Oxopropoxy)benzoic acid

CAS No.: 18859-30-8

Cat. No.: B14698851

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CAS Number: 15482-54-9

Abstract

This technical guide provides a comprehensive overview of 4-(2-oxopropyl)benzoic acid (CAS: 15482-54-9), a bifunctional molecule of interest to researchers in medicinal chemistry and drug development. This document elucidates the compound's chemical identity, physicochemical properties, a detailed synthesis protocol, and its potential applications, with a focus on providing practical, field-proven insights. The information presented herein is supported by authoritative sources to ensure scientific integrity and to empower researchers in their pursuit of novel therapeutic agents.

Introduction and Chemical Identity

4-(2-Oxopropyl)benzoic acid, also known as (4-carboxyphenyl)acetone or p-acetonylbenzoic acid, is an aromatic organic compound featuring both a carboxylic acid and a ketone functional group.^[1] This dual functionality makes it a versatile building block in organic synthesis, allowing for a range of chemical modifications at either the acidic carboxyl moiety or the

reactive keto group. Its structure presents a valuable scaffold for the design of novel molecules with potential biological activity.

The precise identification of this compound is crucial for experimental reproducibility. The Chemical Abstracts Service (CAS) has assigned the number 15482-54-9 to 4-(2-oxopropyl)benzoic acid.[\[1\]](#)

Key Identifiers:

- IUPAC Name: 4-(2-oxopropyl)benzoic acid[\[1\]](#)
- Synonyms: (4-CARBOXYPHENYL)ACETONE, 4-Acetylbenzoic acid, p-Acetylbenzoic acid[\[1\]](#)
- Molecular Formula: C₁₀H₁₀O₃[\[1\]](#)
- Molecular Weight: 178.18 g/mol [\[1\]](#)
- Canonical SMILES: CC(=O)CC1=CC=C(C=C1)C(=O)O[\[1\]](#)
- InChI Key: FLZUYXUBDVKWPO-UHFFFAOYSA-N[\[1\]](#)

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development, influencing factors such as solubility, formulation, and reaction kinetics.

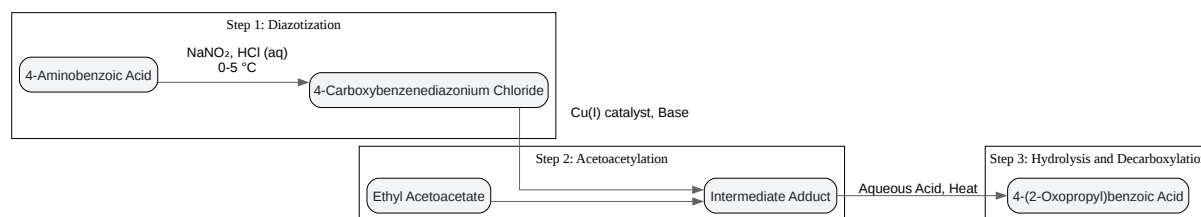
Property	Value	Source
Melting Point	156-157 °C	[2]
XLogP3	1.4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]
Exact Mass	178.062994177 Da	[1]
Monoisotopic Mass	178.062994177 Da	[1]
Topological Polar Surface Area	54.4 Å ²	[1]
Heavy Atom Count	13	[1]

Synthesis of 4-(2-Oxopropyl)benzoic Acid

The synthesis of 4-(2-oxopropyl)benzoic acid can be approached through various synthetic routes. A plausible and efficient method involves a multi-step pathway starting from the readily available 4-aminobenzoic acid. This pathway leverages classical organic reactions, providing a reliable method for laboratory-scale synthesis.

The rationale for this synthetic approach is based on the robust and well-documented nature of diazotization reactions of aromatic amines, followed by a substitution reaction to introduce the desired carbon framework.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for 4-(2-Oxopropyl)benzoic Acid.

Detailed Experimental Protocol

Expertise & Experience Commentary: This protocol is designed to be self-validating by including clear checkpoints and expected observations. The temperature control in Step 1 is critical to prevent the decomposition of the diazonium salt. In Step 2, the choice of a copper(I) catalyst is based on its proven efficacy in promoting the coupling of diazonium salts with β -keto esters. The final hydrolysis and decarboxylation in Step 3 are driven by acidic conditions and heat to yield the target molecule.

Step 1: Diazotization of 4-Aminobenzoic Acid

- In a 250 mL beaker, suspend 13.7 g (0.1 mol) of 4-aminobenzoic acid in 100 mL of water.
- Cool the suspension to 0-5 °C in an ice-water bath with continuous stirring.
- Slowly add 25 mL of concentrated hydrochloric acid to the cooled suspension.
- Prepare a solution of 7.0 g (0.1 mol) of sodium nitrite in 20 mL of water and cool it to 0-5 °C.

- Add the cold sodium nitrite solution dropwise to the 4-aminobenzoic acid suspension, ensuring the temperature remains below 5 °C. Continue stirring for 20-30 minutes after the addition is complete to ensure full formation of the 4-carboxybenzenediazonium chloride intermediate.

Step 2: Acetoacetylation

- In a separate 500 mL flask, prepare a solution of 13.0 g (0.1 mol) of ethyl acetoacetate and a suitable base (e.g., sodium acetate) in an appropriate solvent like acetone.
- Add a catalytic amount of a copper(I) salt (e.g., cuprous chloride).
- Slowly add the cold diazonium salt solution from Step 1 to the ethyl acetoacetate solution with vigorous stirring. Maintain the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours.

Step 3: Hydrolysis and Decarboxylation

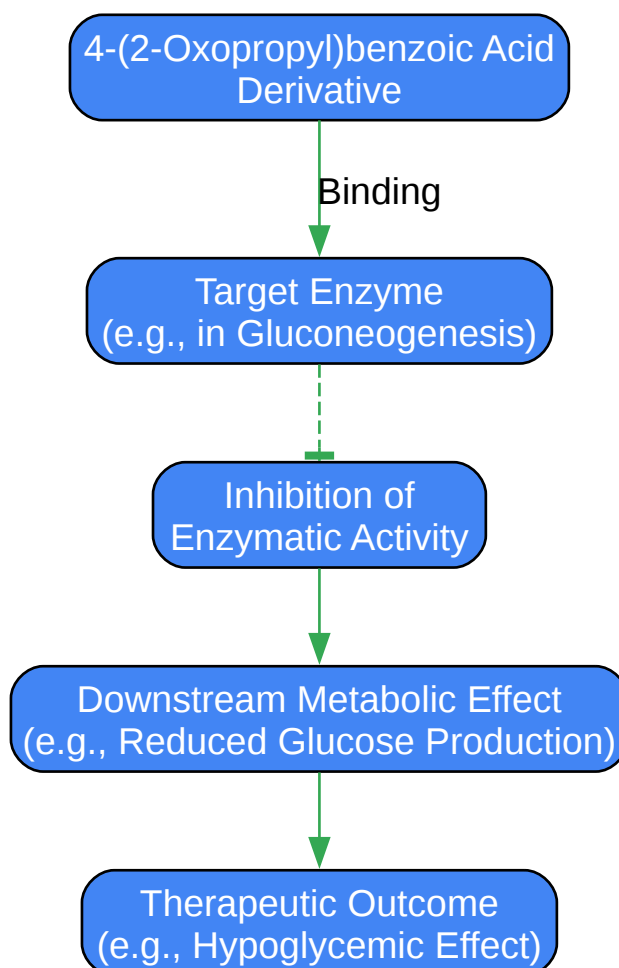
- To the reaction mixture from Step 2, add an excess of dilute sulfuric acid or hydrochloric acid.
- Heat the mixture to reflux for 1-2 hours to facilitate the hydrolysis of the ester and subsequent decarboxylation.
- Cool the reaction mixture to room temperature, which should cause the product to precipitate.
- Collect the crude 4-(2-oxopropyl)benzoic acid by vacuum filtration.
- Wash the solid with cold water to remove any inorganic impurities.
- Purify the product by recrystallization from a suitable solvent, such as an ethanol-water mixture, to yield pure 4-(2-oxopropyl)benzoic acid.

Applications in Drug Development and Research

While specific applications of 4-(2-oxopropyl)benzoic acid are not extensively documented in peer-reviewed literature, its structural motifs are present in molecules with known biological activities. Benzoic acid and its derivatives are widely recognized for their diverse pharmacological potential, including antimicrobial, anti-inflammatory, and anticancer properties. [3][4]

A structurally related compound, 4-(2,2-dimethyl-1-oxopropyl)benzoic acid, is a component of a prodrug investigated as a potent hypoglycemic agent that acts by inhibiting hepatic gluconeogenesis.[5] This suggests that the 4-(oxopropyl)benzoic acid scaffold could be a valuable starting point for the design of novel therapeutics targeting metabolic disorders. The ketone and carboxylic acid functionalities provide handles for creating libraries of derivatives for structure-activity relationship (SAR) studies.

Potential Therapeutic Targeting Pathway



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Caption: Hypothetical mechanism of action for a drug candidate.

Spectral Data Interpretation

The structural features of 4-(2-oxopropyl)benzoic acid give rise to a characteristic spectral fingerprint.

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene protons adjacent to the ketone and the benzene ring, and the methyl protons of the acetyl group. The carboxylic acid proton will appear as a broad singlet at a downfield chemical shift. The aromatic protons will likely exhibit a complex splitting pattern characteristic of a 1,4-disubstituted benzene ring.
- **Infrared (IR) Spectroscopy:** The IR spectrum will be characterized by strong absorption bands corresponding to the C=O stretching vibrations of both the carboxylic acid and the ketone. A broad O-H stretching band from the carboxylic acid dimer will also be prominent.[\[6\]](#)
[\[7\]](#)
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. Common fragmentation patterns for benzoic acids include the loss of a hydroxyl radical ($\bullet\text{OH}$) and the loss of the entire carboxyl group ($\bullet\text{COOH}$).[\[8\]](#)[\[9\]](#)

Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. 4-(2-oxopropyl)benzoic acid should be handled with the appropriate precautions for a fine chemical.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Work in a well-ventilated area, preferably in a chemical fume hood. In case of contact, rinse the affected area thoroughly with water.
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container. Keep away from strong oxidizing agents and bases.

- Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste.

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